

# Application Notes: Dysprosium in Nuclear Reactor Control Rods

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## Compound of Interest

Compound Name: *Dysprosium*

Cat. No.: *B1206940*

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### 1. Introduction

**Dysprosium** (Dy) is a rare-earth element that has garnered significant interest for its application in nuclear reactor control rods due to its exceptional neutron absorption properties. [1] Control rods are a critical component of a nuclear reactor's safety system, used to manage the rate of fission of uranium and plutonium. By absorbing neutrons, control rods can slow down or stop the nuclear chain reaction. **Dysprosium**, particularly in the form of **dysprosium** titanate ( $\text{Dy}_2\text{TiO}_5$ ), is considered a promising material for this purpose, especially in thermal neutron reactors. [2][3][4] It is being evaluated as a replacement for conventional materials like silver-indium-cadmium alloys and boron carbide. [5][6]

### 2. Mechanism of Action: Neutron Absorption

The primary function of **dysprosium** in a control rod is to absorb thermal neutrons without undergoing fission itself. [7] Naturally occurring **dysprosium** is composed of seven stable isotopes, several of which have high thermal neutron absorption cross-sections. [6][8] The high cross-section means that **dysprosium** is very effective at capturing neutrons, thereby controlling the reactivity within the reactor core. [9] The most significant isotope for this purpose is  $^{164}\text{Dy}$ , which accounts for a large portion of the element's total thermal neutron capture cross-section. [10]

### 3. Key Properties and Advantages

**Dysprosium** and its compounds, particularly **dysprosium** titanate, offer several advantages over traditional control rod materials:

- **High Neutron Absorption Cross-Section:** **Dysprosium** has a high capacity for absorbing thermal neutrons, making it an efficient material for controlling nuclear reactions.[1][8][9]
- **Excellent Irradiation Stability:** A key advantage of **dysprosium** titanate is its dimensional stability under prolonged neutron bombardment; it does not swell or contract significantly.[3][4][9][11] This is a significant improvement over materials like boron carbide, which can swell and crack due to helium gas formation from the (n,α) reaction.[6]
- **No Gas Release:** Unlike boron carbide, **dysprosium** titanate does not produce gaseous byproducts under irradiation, which enhances the integrity and lifespan of the control rod.[3][4][12][13]
- **High Melting Point:** **Dysprosium** has a melting point of 1,412 °C, and **dysprosium** titanate has an even higher melting point of around 1,870 °C.[1][3][4][6][11] This allows it to maintain structural integrity in the high-temperature environment of a reactor core.
- **Chemical Compatibility:** **Dysprosium** titanate does not readily react with the cladding materials, such as stainless steel or zirconium alloys, even at high temperatures (above 1000 °C).[3][4][5]
- **Simple Fabrication and Reprocessing:** The manufacturing process for **dysprosium** titanate components is relatively straightforward, and the resulting waste is not radioactive and can be easily reprocessed.[3][4][5]

#### 4. Formulations for Control Rods

**Dysprosium** is typically not used in its pure metallic form for control rods due to its reactivity with air and water.[9] Instead, it is incorporated into more stable materials:

- **Dysprosium Titanate ( $Dy_2TiO_5$  and  $Dy_2Ti_2O_7$ ):** This is the most common and promising formulation.[2] It is a ceramic material that can be fabricated into pellets and loaded into cladding tubes to form the control rod.[3][4][12] **Dysprosium** titanate has been successfully used in Russian thermal reactors like the VVER-1000 and RBMK types.[3][4][5]

- **Dysprosium** Oxide-Nickel Cermets: A composite material made of ceramic (**dysprosium** oxide) and metal (nickel) is also used in neutron-absorbing control rods.[8][9][11]
- **Dysprosium** Hafnate ( $\text{Dy}_2\text{O}_3 \cdot \text{HfO}_2$ ): This is another advanced ceramic absorber material being researched. It offers a stable fluorite structure and potentially higher radiation resistance and neutron-absorbing ability compared to **dysprosium** titanate, as hafnium is also a neutron absorber.[6][14]

## Data Summary

Table 1: Properties of **Dysprosium** and Related Compounds for Control Rod Applications

Property	Dysprosium (Dy)	Dysprosium Titanate (Dy <sub>2</sub> TiO <sub>5</sub> )	Dysprosium Hafnate (Dy <sub>2</sub> O <sub>3</sub> ·HfO <sub>2</sub> )	Boron Carbide (B <sub>4</sub> C)
Physical Properties				
Melting Point	1,412 °C[9][11]	~1,870 °C[4]	High (Specific value not available)	~2,450 °C
Density	8.55 g/cm <sup>3</sup> [9]	4.9-5.3 g/cm <sup>3</sup> (powder)[4]	6.8 - 7.8 g/cm <sup>3</sup> [14]	2.52 g/cm <sup>3</sup>
Neutronic Properties				
Thermal Neutron Absorption Cross-Section (elemental)	~950 barns[10]	High (dependent on Dy content)	Higher than Dy <sub>2</sub> TiO <sub>5</sub> [6]	~760 barns (for <sup>10</sup> B)
Mechanical & Chemical Properties				
Swelling under Irradiation	N/A (not used pure)	Insignificant[3][4]	Low[14]	Significant
Gas Release under Irradiation	N/A	No[3][4][12]	No	Yes (Helium)[6]
Compatibility with Cladding	Reacts with water and air[9]	Good up to >1000 °C[3][4]	Good	Can interact with stainless steel
Thermal Properties				
Thermal Conductivity	N/A	1.5 - 2.0 W/(m·K) [12]	1.5 - 2.0 W/(m·K) [14]	~30-40 W/(m·K)

## Experimental Protocols

### Protocol 1: Fabrication of **Dysprosium** Titanate Pellets

This protocol describes the powder metallurgy process for creating **dysprosium** titanate pellets for use in control rods.[12]

- Powder Preparation:
  - Start with high-purity **dysprosium** oxide ( $\text{Dy}_2\text{O}_3$ ) and titanium dioxide ( $\text{TiO}_2$ ) powders.
  - Mix the powders in the desired molar ratio (e.g., 1:1 for  $\text{Dy}_2\text{TiO}_5$ ). [12]
  - Perform ball milling of the powder mixture to ensure homogeneity and a fine particle size.
- Compaction:
  - Press the mixed powder into green pellets using a hydraulic press. The pressure should be optimized to achieve a suitable green density without causing defects.
- Sintering:
  - Place the green pellets in a high-temperature furnace.
  - Sinter the pellets in a controlled atmosphere (e.g., air). The sintering temperature and duration are critical parameters that influence the final density and phase structure of the ceramic. [12] A typical sintering temperature might be around 1600 K. [12]
  - Control the heating and cooling rates to prevent thermal shock and cracking.
- Characterization:
  - Measure the final density of the sintered pellets using the immersion method. [12]
  - Perform X-ray diffraction (XRD) analysis to confirm the desired crystal phase (e.g.,  $\text{Dy}_2\text{TiO}_5$ ). [12]

- Use Scanning Electron Microscopy (SEM) to examine the microstructure, including grain size and porosity.[13]

## Protocol 2: Post-Irradiation Examination (PIE) of Absorber Pellets

This protocol outlines the steps for examining **dysprosium** titanate pellets after they have been irradiated in a research reactor to assess their performance and integrity.

- Handling and Preparation:
  - Transfer the irradiated control rod segment containing the pellets to a hot cell facility due to high radioactivity.
  - Remotely cut the cladding to extract the irradiated pellets.
  - Prepare metallographic samples by mounting, grinding, and polishing the pellets.
- Dimensional and Physical Inspection:
  - Measure the dimensions (diameter and length) of the pellets to quantify any swelling or shrinkage.
  - Visually inspect for any signs of cracking, chipping, or interaction with the cladding material.
- Microstructural Analysis:
  - Use SEM to analyze the microstructure of the irradiated pellets, looking for changes in grain structure, bubble formation, or new phase precipitation.[13]
- Compositional Analysis:
  - Employ Electron Probe Microanalysis (EPMA) to determine the radial distribution of **dysprosium**, titanium, and oxygen.[12][13] This is crucial for analyzing the "burnup" of the neutron-absorbing **dysprosium** isotopes.
- Mechanical Testing:

- If feasible within the hot cell, perform micro-hardness tests to assess changes in the mechanical properties of the material.

### Protocol 3: Measurement of Control Rod Reactivity Worth

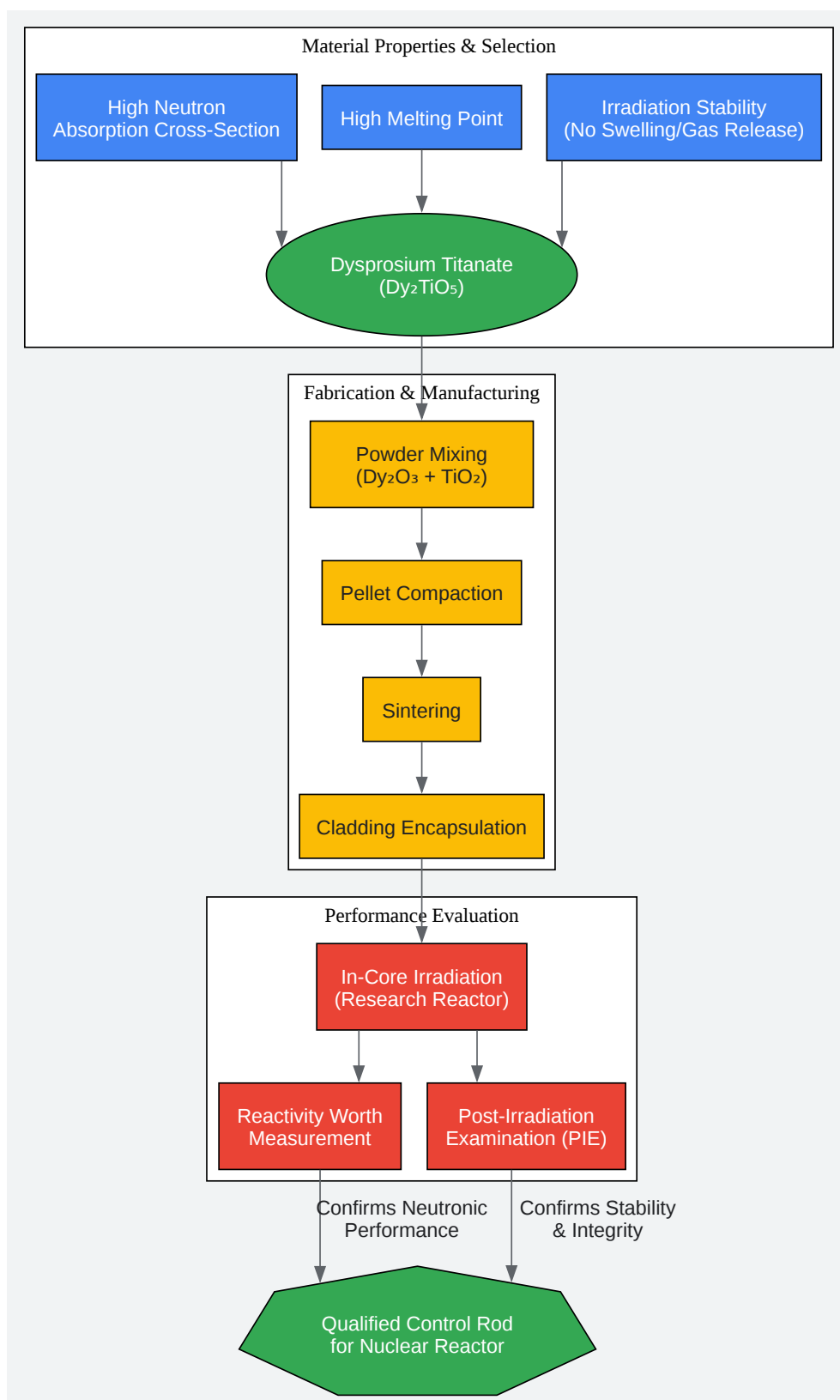
This protocol describes a common method for determining the effectiveness of a control rod in a research reactor. The reactivity worth is a measure of how much the control rod changes the reactivity of the reactor.

- Initial Reactor State:
  - Establish a critical reactor state at a low, stable power level (hot zero power).<sup>[15]</sup> The reactor coolant temperature and pressure should be kept constant.<sup>[15]</sup>
- Rod Drop Method:
  - In a subcritical reactor, drop the fully withdrawn control rod into the core.
  - Measure the resulting change in neutron flux over time using neutron detectors.<sup>[16]</sup>
  - The rate of flux change is related to the negative reactivity inserted by the rod.
- Boron Dilution/Boration Method:
  - This method is often used for calibration.<sup>[15]</sup>
  - Slowly insert the control rod bank while simultaneously diluting the boric acid (a soluble neutron absorber) in the coolant to maintain criticality.
  - The change in boron concentration required to compensate for the rod insertion is directly related to the reactivity worth of the inserted rod segment.<sup>[15]</sup>
- Data Analysis:
  - Use the inverse point kinetics equation to analyze the neutron flux data from the rod drop test to calculate the reactivity worth.<sup>[17]</sup>

- For the boron dilution method, calculate the reactivity worth based on the known reactivity coefficient of the boric acid.
- Compare the experimental results with theoretical calculations performed using reactor physics codes like MCNP or WIMS-D/4 to validate the models.[18][19]

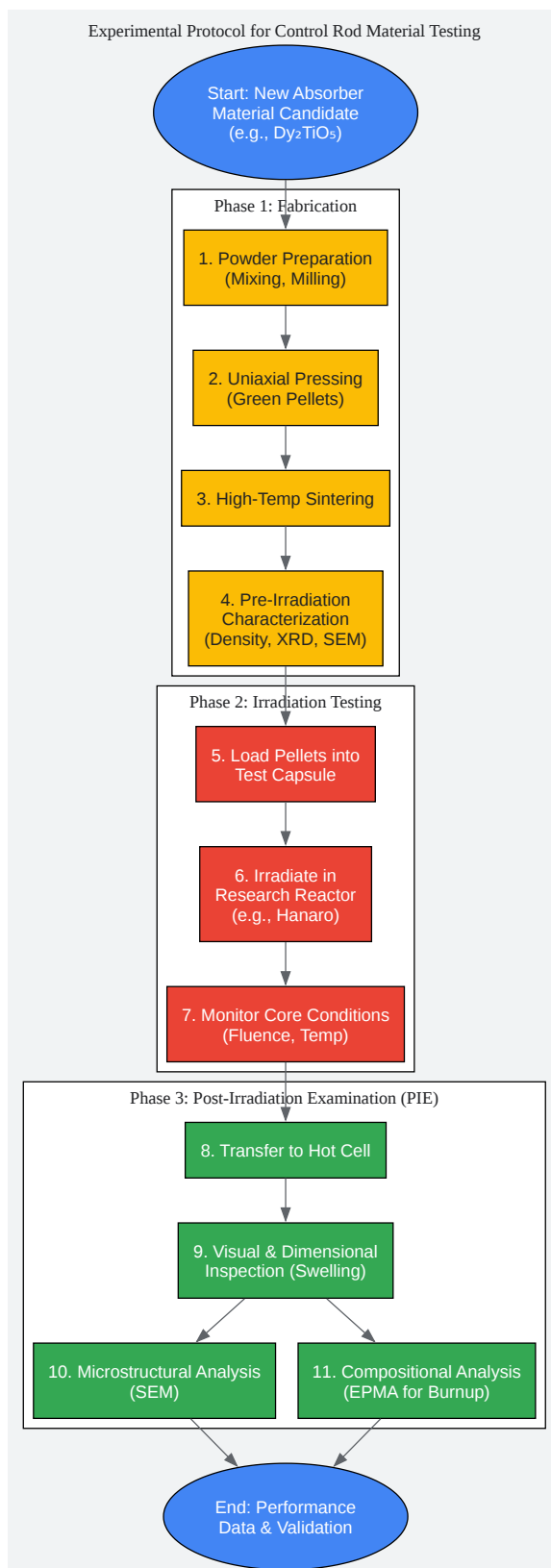
## Visualizations





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Caption: Workflow for the development and qualification of **dysprosium** titanate control rods.



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Caption: Experimental workflow for testing **dysprosium**-based neutron absorber materials.

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